

Application of Isosorbide-2-mononitrate-13C6 in metabolic fate analysis.

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Compound of Interest

Compound Name: Isosorbide-2-mononitrate-13C6

Cat. No.: B12391928

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Application of Isosorbide-2-mononitrate-13C6 in Metabolic Fate Analysis

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **Isosorbide-2-mononitrate-13C6** in metabolic fate analysis. The stable isotope-labeled compound serves as an invaluable tool in pharmacokinetic and drug metabolism studies, offering high precision and accuracy in the quantification of Isosorbide-2-mononitrate and its metabolites.

Introduction

Isosorbide-2-mononitrate (IS-2-MN) is one of the two primary active metabolites of isosorbide dinitrate (ISDN), a vasodilator used in the treatment of angina pectoris.[1][2] Understanding its metabolic fate is crucial for optimizing drug efficacy and safety. **Isosorbide-2-mononitrate-13C6** is a stable isotope-labeled version of the parent drug, where six carbon atoms are replaced with the heavy isotope ^{13}C . [3] This labeling allows for its use as an internal standard in mass spectrometry-based bioanalytical methods and as a tracer to elucidate metabolic pathways without the complications of radioactivity.[3][4][5]

The primary metabolic pathway for isosorbide mononitrates involves denitration to the pharmacologically inactive isosorbide, followed by potential further metabolism to sorbitol.[6] Another significant route is the conjugation of the parent drug.[6] The use of **Isosorbide-2-**

mononitrate-13C6 enables precise tracking and quantification of these metabolic transformations.

Quantitative Data Summary

The following tables summarize key pharmacokinetic parameters for Isosorbide-2-mononitrate (IS-2-MN) and its related compound, Isosorbide-5-mononitrate (IS-5-MN), which is the other major active metabolite of ISDN. This data is essential for designing and interpreting metabolic fate studies.

Table 1: Pharmacokinetic Parameters of Isosorbide Mononitrates

Parameter	Isosorbide-2-mononitrate (IS-2-MN)	Isosorbide-5-mononitrate (IS-5-MN)	Reference(s)
Elimination Half-life (t _{1/2})	1.83 - 1.9 hours	4.15 - 5.1 hours	[1] [2] [7]
Volume of Distribution (Vd)	55 L	38 - 48 L	[1] [7]
Total Plasma Clearance	23.2 L/hr	8.5 L/hr	[7]
Absolute Bioavailability	~100%	~100%	[6] [7]
Plasma Protein Binding	< 5%	< 5%	[6]

Table 2: Urinary Excretion Profile of Radiolabeled Isosorbide Mononitrate

Metabolite/Excreted Form	Percentage of Dose Excreted in Urine	Reference(s)
Isosorbide and Sorbitol (from denitration)	~50%	[6]
Conjugates of Parent Drug	~25%	[6]
Unchanged Drug	~2%	[6]
Total Urinary Excretion (within 48 hours)	~93%	[6]

Experimental Protocols

Protocol for Quantification of Isosorbide-2-mononitrate in Human Plasma using LC-MS/MS

This protocol describes a typical liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of Isosorbide-2-mononitrate in human plasma, utilizing **Isosorbide-2-mononitrate-13C6** as an internal standard.

3.1.1. Materials and Reagents

- Isosorbide-2-mononitrate analytical standard
- Isosorbide-2-mononitrate-13C6** (Internal Standard)
- Human plasma (with K₂EDTA as anticoagulant)[8]
- Acetonitrile (HPLC grade)
- Ammonium acetate (LC-MS grade)
- Water (LC-MS grade)
- Ethyl acetate (for liquid-liquid extraction)

3.1.2. Sample Preparation (Liquid-Liquid Extraction)

- Thaw plasma samples at room temperature.
- To 50 µL of plasma, add 10 µL of **Isosorbide-2-mononitrate-13C6** internal standard working solution (concentration to be optimized based on expected analyte levels).
- Vortex for 10 seconds.
- Add 200 µL of ethyl acetate.[\[4\]](#)
- Vortex for 1 minute to ensure thorough mixing.
- Centrifuge at 10,000 rpm for 10 minutes to separate the organic and aqueous layers.
- Transfer the supernatant (organic layer) to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex for 30 seconds.
- Transfer to an autosampler vial for LC-MS/MS analysis.

3.1.3. LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography system.
- Column: A suitable C18 column (e.g., ZORBAX XDB-C18, 4.6 x 50 mm, 5 µm).[\[9\]](#)
- Mobile Phase: Acetonitrile and 2 mM ammonium acetate in water (e.g., 90:10 v/v).[\[9\]](#)
- Flow Rate: 0.3 - 1.0 mL/min.[\[5\]](#)[\[10\]](#)
- Injection Volume: 5 µL.[\[9\]](#)
- Column Temperature: 40°C.
- MS System: A triple quadrupole mass spectrometer.

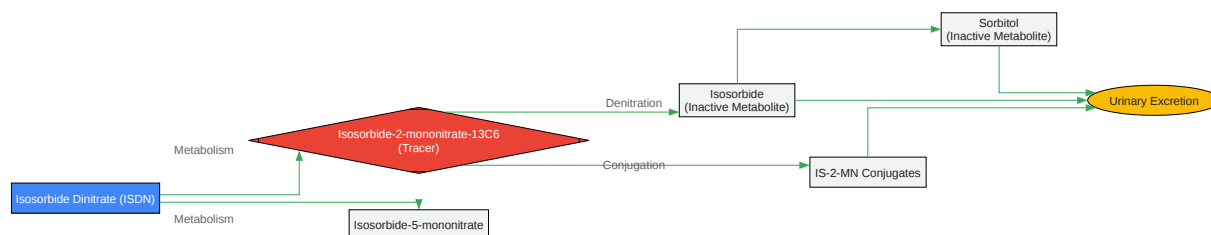
- Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for mononitrates, often monitoring for acetate adducts.[8]
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions (example):
 - Isosorbide-2-mononitrate: To be determined by direct infusion and optimization.
 - **Isosorbide-2-mononitrate-13C6**: To be determined by direct infusion and optimization (precursor ion will be +6 Da compared to the unlabeled analyte).

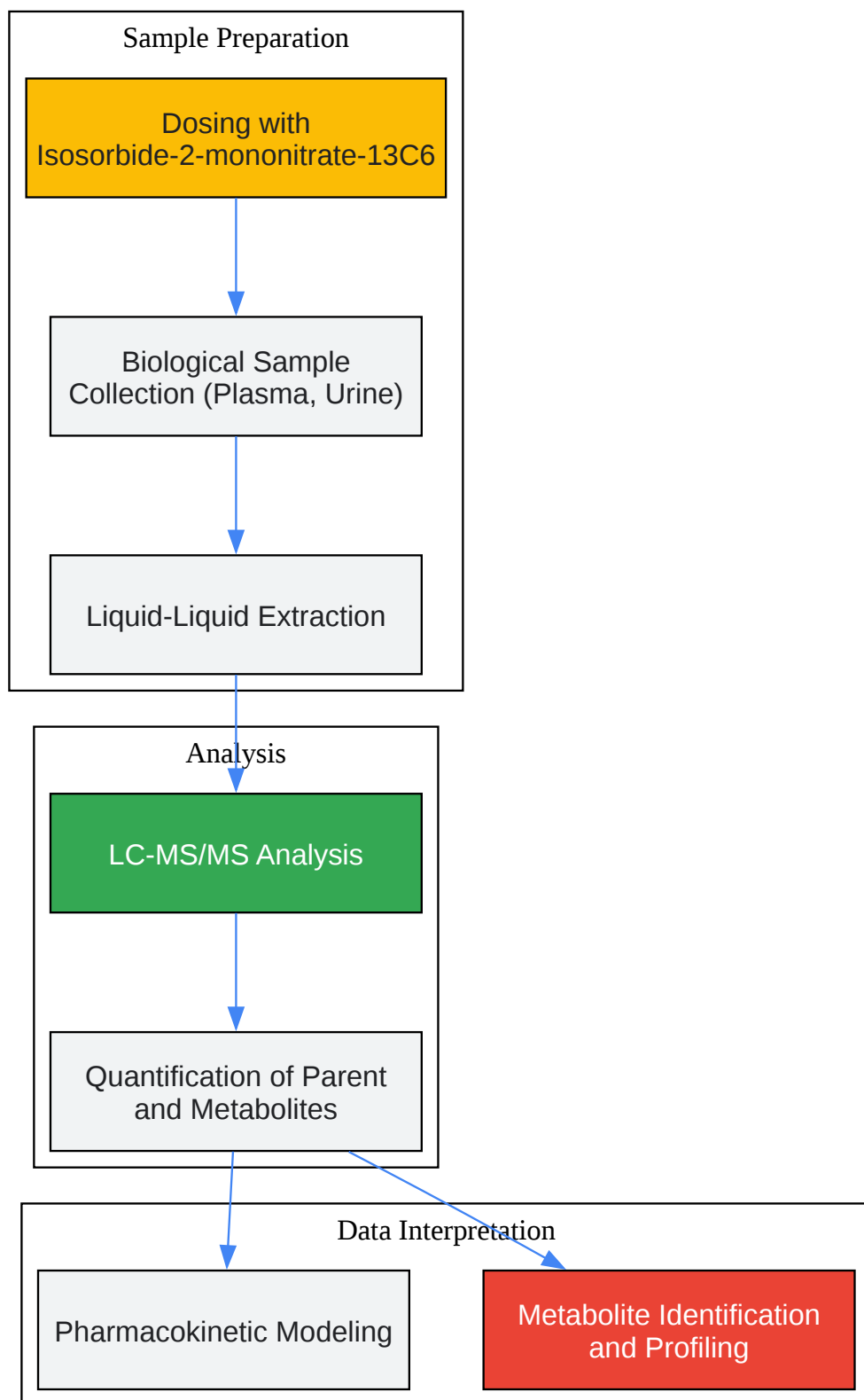
3.1.4. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Use a weighted linear regression model to fit the data.
- Quantify the concentration of Isosorbide-2-mononitrate in the unknown samples from the calibration curve.

Visualizations

Metabolic Pathway of Isosorbide-2-mononitrate







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